

Application Notes & Protocols for the Comprehensive Characterization of 2-Furancarboximidamide

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Compound of Interest

Compound Name: 2-Furancarboximidamide

CAS No.: 54610-73-0

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Abstract

This document provides a comprehensive guide to the analytical characterization of **2-Furancarboximidamide**, a heterocyclic compound of interest in medicinal chemistry and drug development. As a potential bioisostere of furan-2-carboxamides, which have shown activities such as inhibiting biofilm formation in pathogens like *P. aeruginosa*, robust and unambiguous structural confirmation and purity assessment are critical.^{[1][2]} This guide moves beyond a simple listing of methods to explain the causality behind experimental choices, providing researchers, scientists, and drug development professionals with a self-validating framework for analysis. We present detailed, field-proven protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, and High-Performance Liquid Chromatography (HPLC).

Introduction and Molecular Overview

2-Furancarboximidamide features a furan ring connected to a carboximidamide functional group. The furan moiety is a common scaffold in biologically active molecules, while the carboximidamide group can act as a bioisosteric replacement for a carboxamide, potentially altering physicochemical properties like solubility and basicity while retaining key biological interactions. Given its structure, a multi-technique approach is essential to confirm its identity, structure, and purity, ensuring reliable data for subsequent biological and pharmaceutical development.

Chemical Structure:

- IUPAC Name: furan-2-carboximidamide
- Molecular Formula: $C_5H_6N_2O$
- Molecular Weight: 110.11 g/mol

The following sections detail the core analytical techniques required for a comprehensive characterization dossier.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules, providing atom-level connectivity information. For **2-Furancarboximidamide**, 1H NMR will define the proton environment, particularly on the furan ring, while ^{13}C NMR will identify all unique carbon atoms. Two-dimensional (2D) NMR experiments like COSY and HSQC are then used to map the proton-proton and proton-carbon correlations, respectively, providing unambiguous assignment of all signals.[3]

Predicted 1H and ^{13}C NMR Spectral Data

The following table outlines the predicted chemical shifts (δ) for **2-Furancarboximidamide** in DMSO- d_6 . These predictions are based on the known spectral data of related furan derivatives and the electronic effects of the carboximidamide group.[4]

Technique	Atom Position	Predicted Chemical Shift (δ , ppm)	Expected Multiplicity & Coupling (J, Hz)	Justification
^1H NMR	H5	7.8 - 8.0	dd, $J \approx 1.8, 0.8$ Hz	Most deshielded furan proton, adjacent to the ring oxygen.
H3	7.2 - 7.4	dd, $J \approx 3.6, 0.8$ Hz	Deshielded by adjacent C=N and electronegative oxygen.	
H4	6.6 - 6.8	dd, $J \approx 3.6, 1.8$ Hz	Least deshielded furan proton.	
-NH ₂ / =NH	8.5 - 9.5	Broad singlet(s)	Exchangeable protons; chemical shift is concentration and temperature dependent.	
^{13}C NMR	C2 (Imidamide C)	155 - 160	-	Carbonyl-like carbon of the imidamide group.
C2 (Furan C)	145 - 148	-	Furan carbon attached to the electron-withdrawing imidamide group.	
C5	146 - 149	-	Furan carbon adjacent to oxygen.	
C3	115 - 118	-	Shielded furan carbon.	

C4

112 - 114

-

Shielded furan
carbon.

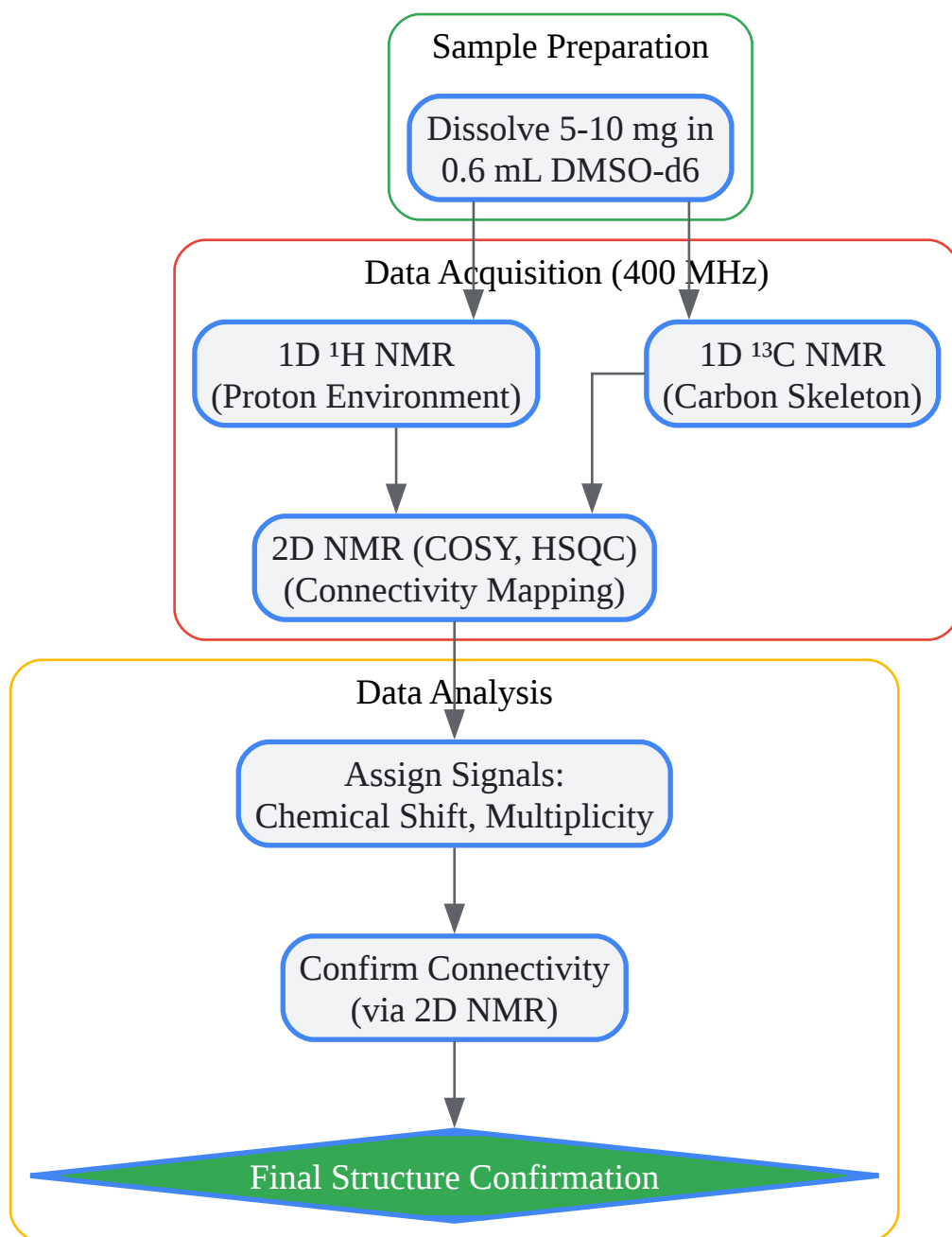
Protocol 2.1: NMR Sample Preparation and Acquisition

Causality: The choice of a deuterated polar aprotic solvent like DMSO-d₆ is crucial. It readily dissolves the polar **2-Furancarboximidamide** and, importantly, slows the exchange rate of the N-H protons, often allowing for their observation, which might not be possible in protic solvents like D₂O or CD₃OD.

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **2-Furancarboximidamide** sample.
 - Dissolve the sample in approximately 0.6 mL of DMSO-d₆ in a clean, dry vial.
 - Vortex gently to ensure complete dissolution.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup (400 MHz Spectrometer):
 - Lock the spectrometer on the deuterium signal of DMSO-d₆.
 - Shim the magnetic field to achieve optimal homogeneity (peak shape for the residual solvent signal should be sharp and symmetrical).
- ¹H NMR Acquisition:
 - Acquire a standard 1D ¹H spectrum with 16-32 scans.
 - Set the spectral width to cover a range of -2 to 12 ppm.
 - Use a relaxation delay (d1) of 2-5 seconds to ensure quantitative integration if needed.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum using a standard pulse program (e.g., zgpg30).

- Accumulate a sufficient number of scans (e.g., 1024 or more) to achieve an adequate signal-to-noise ratio.
- 2D NMR Acquisition (Optional but Recommended):
 - Acquire a COSY spectrum to establish ^1H - ^1H correlations.
 - Acquire an HSQC spectrum to correlate directly bonded ^1H - ^{13}C pairs, confirming assignments.
 - These 2D methods are invaluable for complex mixtures or for definitively assigning protons and carbons.[\[5\]](#)

Visualization: NMR Workflow for Structural Elucidation



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Caption: Workflow for NMR-based structural confirmation of **2-Furancarboximidamide**.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of the compound, serving as a primary identity check. High-resolution mass spectrometry (HRMS) can confirm the elemental composition. Furthermore, tandem MS (MS/MS) experiments reveal characteristic fragmentation patterns that act as a structural fingerprint.[6]

Protocol 3.1: ESI-MS Sample Preparation and Analysis

Causality: Electrospray Ionization (ESI) is the method of choice for a polar, nitrogen-containing molecule like **2-Furancarboximidamide**. It is a soft ionization technique that typically yields the protonated molecular ion $[M+H]^+$ with minimal in-source fragmentation, making the molecular weight easy to determine.

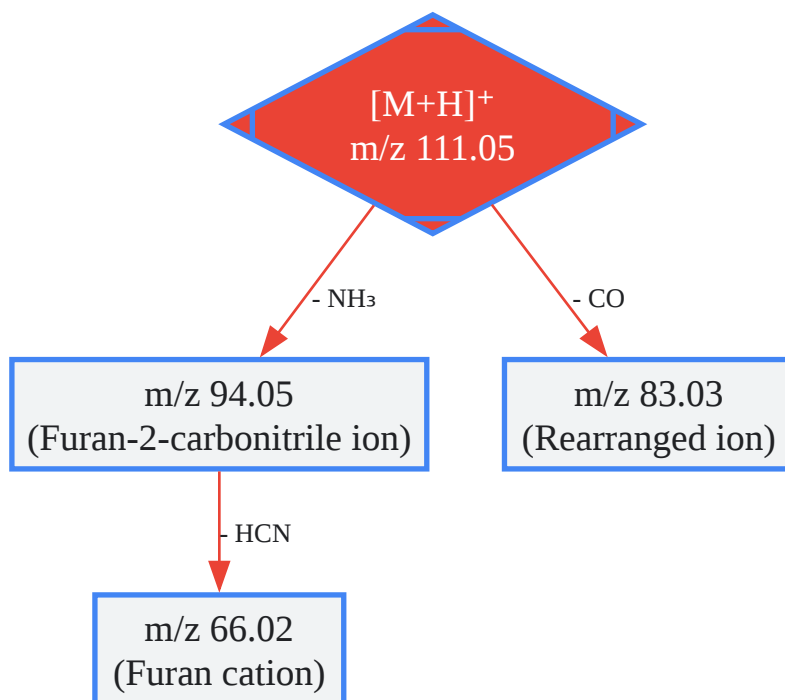
- Sample Preparation:
 - Prepare a stock solution of the sample at ~1 mg/mL in a suitable solvent like methanol or acetonitrile.
 - Dilute this stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ using a mobile phase mimic (e.g., 50:50 acetonitrile:water with 0.1% formic acid). The acid is crucial for promoting protonation and efficient ionization in positive ion mode.
- Instrument Setup (ESI-QTOF or ESI-Ion Trap):
 - Infuse the sample solution directly into the ESI source at a low flow rate (5-10 $\mu\text{L/min}$).
 - Operate in positive ion mode.
 - Optimize source parameters (capillary voltage, gas flow, temperature) to maximize the signal for the expected $[M+H]^+$ ion (m/z 111.05).
- Data Acquisition:
 - Acquire a full scan mass spectrum over a range of m/z 50-300. The primary peak should correspond to $[M+H]^+$ at m/z 111.05.
 - Perform an MS/MS experiment by selecting the m/z 111.05 ion as the precursor and applying collision-induced dissociation (CID) to generate fragment ions.

Predicted ESI-MS Fragmentation Pattern

The fragmentation of the protonated molecule is expected to proceed via characteristic losses related to the furan ring and the imidamide side chain.

Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Neutral Loss	Proposed Fragment Structure
111.05	94.05	NH ₃ (Ammonia)	Furan-2-carbonitrile ion
111.05	83.03	CO (Carbon Monoxide)	Protonated 3-aminopyrrole ion (after rearrangement)
94.05	66.02	HCN (Hydrogen Cyanide)	Furan cation

Visualization: Proposed MS/MS Fragmentation Pathway



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Caption: Key fragmentation pathways for protonated **2-Furancarboximidamide**.

Vibrational and Electronic Spectroscopy

FTIR and UV-Vis spectroscopy provide complementary information regarding the functional groups and electronic system of the molecule, respectively. They are rapid, non-destructive techniques valuable for initial identification and quality control.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy identifies specific covalent bonds by measuring their absorption of infrared radiation. It is highly effective for confirming the presence of the furan ring, C=N, and N-H bonds.^[7]

Expected Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3300 - 3450	N-H stretch	Amine / Imine
3100 - 3150	=C-H stretch	Furan ring
1640 - 1670	C=N stretch	Imidamide
1550 - 1600	C=C stretch	Furan ring
1000 - 1200	C-O-C stretch	Furan ring ether
750 - 800	C-H out-of-plane bend	2-substituted Furan

Protocol 4.1.1: FTIR Analysis (ATR)

Causality: Attenuated Total Reflectance (ATR) is a modern, rapid alternative to KBr pellets. It requires minimal sample preparation and is less susceptible to atmospheric moisture interference.

- Record a background spectrum of the clean ATR crystal.
- Place a small amount (1-2 mg) of the solid **2-Furancarboximidamide** sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact.

- Acquire the sample spectrum over a range of 4000-400 cm^{-1} , co-adding 16-32 scans for a good signal-to-noise ratio.
- Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) after analysis.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of UV or visible light by the molecule's conjugated π -electron system. For **2-Furancarboximidamide**, this includes the furan ring conjugated with the C=N bond. The wavelength of maximum absorbance (λ_{max}) is a characteristic property useful for quantification.^[8]

Protocol 4.2.1: Determination of λ_{max}

- Prepare a dilute solution of **2-Furancarboximidamide** (~5-10 $\mu\text{g/mL}$) in a UV-transparent solvent (e.g., methanol or ethanol).
- Use the same solvent as a blank to zero the spectrophotometer.
- Scan the sample solution over a wavelength range of 200-400 nm.
- The wavelength at which the highest absorbance is recorded is the λ_{max} .
- Expected λ_{max} : Based on the structure of 2-furancarboxylic acid, the λ_{max} is expected to be in the range of 250-270 nm.^[8] This value is critical for setting the detection wavelength in HPLC analysis.

High-Performance Liquid Chromatography (HPLC): Purity and Quantification

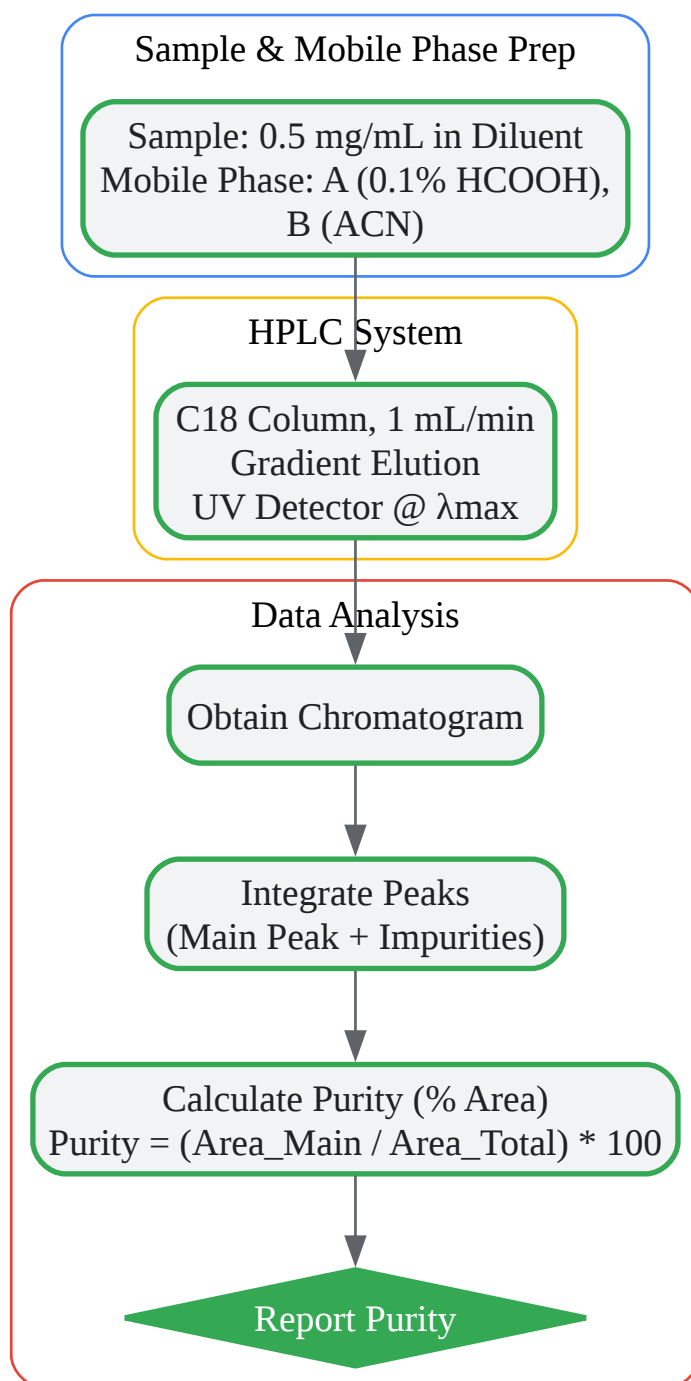
HPLC is the definitive technique for determining the purity of the compound and for developing a quantitative assay. A reversed-phase method is most suitable for this polar analyte.^[9]

Protocol 5.1: Reversed-Phase HPLC Method for Purity Analysis

Causality: A C18 column provides a non-polar stationary phase that retains the analyte based on its hydrophobicity. A mobile phase consisting of a polar organic solvent (acetonitrile or methanol) and an aqueous buffer provides the means to elute the compound. A slightly acidic buffer (using formic or phosphoric acid) ensures that the basic imidamide group is protonated, leading to a single, sharp chromatographic peak.

Parameter	Condition	Justification
Column	C18, 250 x 4.6 mm, 5 μ m	Standard reversed-phase column offering good resolution and efficiency.
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile	Acid improves peak shape for the basic analyte; Acetonitrile is a common organic modifier.
Gradient	5% B to 95% B over 15 min	A gradient elution ensures that impurities with a wide range of polarities can be separated and detected.
Flow Rate	1.0 mL/min	Standard analytical flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times. [10]
Injection Vol.	10 μ L	Standard volume to avoid column overloading.
Detection	UV at λ max (e.g., 260 nm)	Wavelength determined from UV-Vis analysis for maximum sensitivity.
Sample Prep.	Dissolve sample in Mobile Phase A or a similar solvent at ~0.5 mg/mL.	Ensures compatibility with the mobile phase and prevents peak distortion.

Visualization: HPLC Purity Assessment Workflow



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Caption: Standard workflow for assessing the purity of **2-Furancarboximidamide** via HPLC.

Integrated Characterization Summary

A complete and confident characterization of **2-Furancarboximidamide** is achieved not by a single technique, but by the synergistic integration of all data.

- Identity Confirmation: The correct $[M+H]^+$ ion in the MS spectrum confirms the molecular weight.
- Structural Elucidation: The combination of 1H , ^{13}C , and 2D NMR spectra confirms the atomic connectivity and validates the proposed structure.
- Functional Group Verification: The characteristic stretches in the FTIR spectrum (C=N, N-H, C-O-C) confirm the presence of the key functional groups.
- Purity Assessment: A single major peak in the HPLC chromatogram, accounting for >95% of the total area, establishes the purity of the sample.
- Quantitative Method Development: The UV-Vis spectrum provides the optimal wavelength for sensitive detection in the HPLC method, which can then be fully validated for quantification according to regulatory guidelines.

By following these detailed protocols and understanding the rationale behind them, researchers can ensure the generation of a robust, reliable, and complete analytical data package for **2-Furancarboximidamide**, enabling its confident use in further research and development.

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